

Solubility of 2,4-Dimethylthiazole in organic solvents

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Compound of Interest

Compound Name: 2,4-Dimethylthiazole

Cat. No.: B1360104

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An In-depth Technical Guide on the Solubility of **2,4-Dimethylthiazole** in Organic Solvents

For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a focused overview of the solubility characteristics of **2,4-dimethylthiazole**, a heterocyclic compound relevant in pharmaceutical and flavor industries. The document collates available quantitative solubility data, details a standard experimental protocol for solubility determination, and presents a visual workflow for this procedure.

Introduction to 2,4-Dimethylthiazole

2,4-Dimethylthiazole (CAS No: 541-58-2, Molecular Formula: C₅H₇NS) is a five-membered heterocyclic compound containing both sulfur and nitrogen atoms, with two methyl group substitutions.^[1] It is a colorless to pale yellow liquid known for its distinct savory or meaty odor.^[1] This compound serves as a valuable intermediate in the synthesis of various pharmaceuticals and agrochemicals and is also utilized as a flavor enhancer in the food industry.^[1] Understanding its solubility in different organic solvents is crucial for its application in synthesis, formulation, and quality control. Generally, **2,4-dimethylthiazole** is described as soluble in organic solvents with limited or slight solubility in water.^{[1][2][3]}

Quantitative Solubility Data

The following table summarizes the available quantitative solubility data for **2,4-dimethylthiazole** in various solvents. These values are essential for designing experiments,

developing formulations, and performing purification processes.

Solvent	Classification	Solubility (g/L)	Temperature (°C)
Methanol	Polar Protic	425.07	25
Ethanol	Polar Protic	324.5	25
Isopropanol	Polar Protic	233.2	25
Water	Polar Protic	1.75 (1750 mg/L)	Not Specified

Data sourced from Scent.vn[4] and The Good Scents Company[5].

Experimental Protocol for Solubility Determination

The determination of a compound's solubility is a fundamental procedure in chemical research. The most common and reliable technique for solid and liquid organic compounds is the isothermal shake-flask method, which is designed to allow a solution to reach thermodynamic equilibrium.[6][7]

Principle

An excess amount of the solute (**2,4-dimethylthiazole**) is added to a specific solvent and agitated at a constant temperature until the solution becomes saturated and the concentration of the dissolved solute reaches equilibrium. The undissolved portion is then separated, and the concentration of the solute in the clear, saturated solution is quantified using a suitable analytical method.[6][8]

Materials and Equipment

- Solute: **2,4-Dimethylthiazole** (high purity)
- Solvents: High-purity organic solvents of interest
- Apparatus:
 - Analytical balance

- Thermostatically controlled orbital shaker or magnetic stirrer
- Sealed vials or flasks (e.g., screw-cap glass vials)
- Volumetric flasks and pipettes
- Centrifuge or filtration system (e.g., syringe filters with appropriate membrane)
- Analytical instrument (HPLC, GC, or UV-Vis Spectrophotometer)

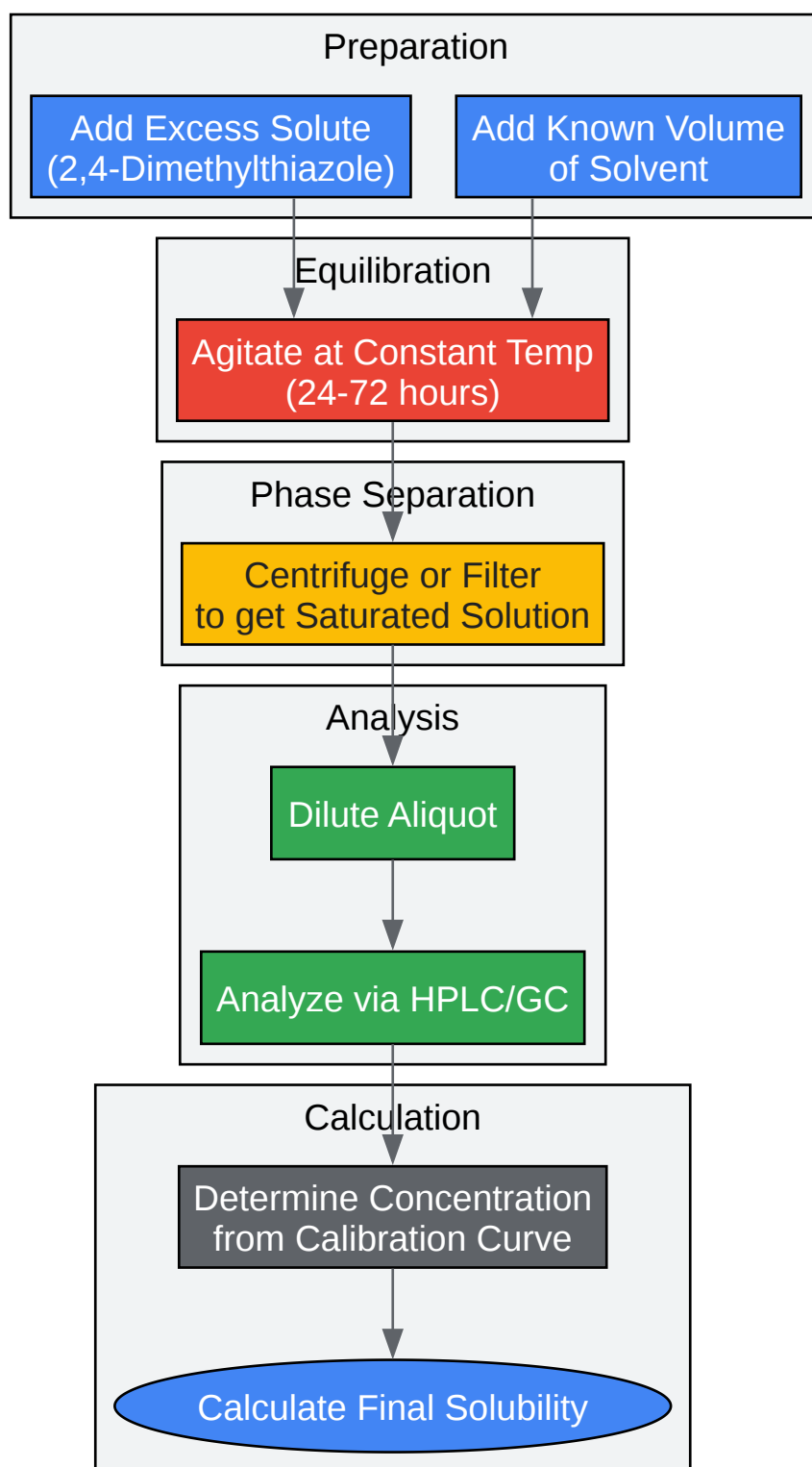
Detailed Procedure

- Preparation of Saturated Solution:
 - Add an excess amount of **2,4-dimethylthiazole** to a vial containing a known volume of the selected organic solvent. An excess of the solid phase should be clearly visible to ensure saturation is achieved.[\[6\]](#)
 - Seal the vial tightly to prevent any solvent evaporation during the experiment.[\[6\]](#)
- Equilibration:
 - Place the sealed vial in an orbital shaker or on a magnetic stirrer within a thermostatically controlled environment (e.g., 25 °C).[\[6\]](#)
 - Agitate the mixture for a sufficient period to allow the solution to reach equilibrium. This process can take between 24 to 72 hours, depending on the compound and solvent system.[\[6\]](#)
- Sample Collection and Preparation:
 - After the equilibration period, cease agitation and let the vial stand undisturbed to allow the undissolved solute to settle.[\[6\]](#)
 - To separate the solid and liquid phases, either centrifuge the vial or carefully filter the supernatant using a syringe filter chemically compatible with the solvent. This step is critical to ensure no solid particles are present in the sample for analysis.

- Analysis of Solute Concentration:
 - Carefully take a precise aliquot of the clear, saturated supernatant and dilute it with a known volume of an appropriate solvent to bring the concentration within the analytical instrument's linear range.
 - Prepare a series of standard solutions of **2,4-dimethylthiazole** with known concentrations.[\[6\]](#)
 - Analyze the standard solutions and the diluted sample using a validated analytical method such as High-Performance Liquid Chromatography (HPLC) or Gas Chromatography (GC).[\[6\]](#)
- Calculation of Solubility:
 - Construct a calibration curve by plotting the analytical signal (e.g., peak area) against the concentration of the standard solutions.[\[6\]](#)
 - Determine the concentration of **2,4-dimethylthiazole** in the diluted sample solution using the calibration curve.[\[6\]](#)
 - Calculate the original concentration in the saturated solution by applying the dilution factor. This final value represents the solubility of **2,4-dimethylthiazole** in the specific solvent at the given temperature.[\[6\]](#)

Visualization of Experimental Workflow

The following diagram illustrates the logical flow of the shake-flask method for determining solubility.



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Caption: Workflow for Solubility Determination via Shake-Flask Method.

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